A Comparative Guide to the Structure-Activity Relationship of Quinoline-8-Sulfonamides

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Compound of Interest

Compound Name:	*4-(Quinoline-8-sulfonamido)benzoic acid*
CAS No.:	*116834-64-1*
Cat. No.:	*B182545*

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The quinoline scaffold is a privileged pharmacophore in medicinal chemistry, forming the backbone of numerous therapeutic agents.[1][2] When functionalized with a sulfonamide group at the 8-position, this heterocyclic system gives rise to a class of compounds with a remarkable breadth of biological activities. This guide provides a comparative analysis of the structure-activity relationships (SAR) of quinoline-8-sulfonamides, offering insights into the nuanced structural modifications that govern their efficacy as anticancer, antibacterial, and enzyme-inhibiting agents. We will delve into the experimental data that underpins these relationships and provide detailed protocols for their evaluation.

Anticancer Activity: A Multi-pronged Attack on Malignancy

Quinoline-8-sulfonamides have emerged as potent anticancer agents that exert their effects through various mechanisms, including the inhibition of key enzymes involved in tumor progression and the disruption of cellular machinery essential for cancer cell proliferation.

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Inhibition of Carbonic Anhydrases: Targeting the Tumor Microenvironment

A key strategy in cancer therapy is the targeting of the tumor microenvironment.[3] Tumor progression often leads to a hypoxic environment, which in turn causes extracellular acidosis due to anaerobic glycolysis.[3] To survive and proliferate in these acidic conditions, cancer cells upregulate specific isoforms of carbonic anhydrase (CA), particularly hCA IX and XII, which help maintain their intracellular pH.[1][3]

Quinoline-based sulfonamides have been developed as effective inhibitors of these cancer-associated CA isoforms.[1] The sulfonamide moiety acts as a zinc-binding group within the enzyme's active site. The SAR of these compounds is highly dependent on the substitution pattern on the quinoline and the nature of any linking groups. For instance, in a series of 4-anilinoquinoline-based benzenesulfonamides, the position of the sulfonamide group on the anilino ring was found to be critical for inhibitory activity.[1] Para-substituted derivatives generally displayed the best inhibitory profiles against both hCA IX and XII, with some meta-substituted compounds also showing excellent potency against hCA IX.[1]

Table 1: Comparison of Quinoline-Based Sulfonamides as hCA IX Inhibitors

Compound ID	Sulfonamide Position	Substituents on Anilino Ring	hCA IX Ki (nM)	Reference
13a	para	3,4-dichloro	25.8	[1]
13b	para	3-(trifluoromethyl)	5.5	[1]
13c	para	4-(trifluoromethyl)	18.6	[1]
11c	meta	4-chloro	8.4	[1]
AAZ (Standard)	-	-	25	[1]

The data clearly indicates that subtle changes in substituent patterns can lead to significant differences in inhibitory potency, with compound 13b emerging as a single-digit nanomolar

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inhibitor of hCA IX.[1]

Modulation of Pyruvate Kinase M2: Disrupting Cancer Cell Metabolism

Cancer cells exhibit altered metabolism, characterized by a high rate of glycolysis even in the presence of oxygen (the Warburg effect). Pyruvate kinase M2 (PKM2) is a key glycolytic enzyme that is highly expressed in many tumors and plays a crucial role in promoting tumor growth and proliferation.[4][5] This makes PKM2 an attractive therapeutic target.[5]

Quinoline-8-sulfonamides have been designed as modulators of PKM2.[4][5] In one study, the introduction of a second quinolinyl fragment to the molecule was found to significantly enhance its ability to interact with the PKM2 protein and reduce intracellular pyruvate levels in A549 lung cancer cells.[4] This, in turn, led to a significant reduction in cancer cell proliferation.[4][6] The quinolone structure was identified as a key determinant for strong interaction with the PKM2 protein.[4][6]

Table 2: Antiproliferative Activity of a Quinoline-8-Sulfonamide PKM2 Modulator

Compound ID	Cancer Cell Line	GI50 (µg/mL)	Effect on Pyruvate Level	Reference
9a	A549 (Lung)	< 200	~50% reduction	[4]

These findings highlight the potential of quinoline-8-sulfonamides to selectively target cancer cell metabolism.[5]

Tubulin Polymerization Inhibition: Halting Cell Division

Microtubules are dynamic polymers essential for various cellular processes, including the formation of the mitotic spindle during cell division.[7] Disruption of microtubule dynamics can lead to cell cycle arrest and apoptosis, making them a well-established target for anticancer drugs.[7][8]

Certain quinoline-sulfonamide derivatives have been identified as inhibitors of tubulin polymerization.[3][9] In a series of novel 3,4-dihydro-2(1H)-quinolinone sulfonamide

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derivatives, compound D13 exhibited potent inhibition of HeLa cell proliferation, which correlated well with its inhibitory activity against tubulin polymerization.[3]

Table 3: Cytotoxicity and Tubulin Polymerization Inhibition of a Quinoline-Sulfonamide Derivative

Compound ID	Cell Line	Cytotoxicity IC50 (μM)	Tubulin Polymerization IC50 (μM)	Reference
D13	HeLa	1.34	6.74	[3]

This demonstrates that the quinoline-sulfonamide scaffold can be adapted to target the cytoskeleton, providing another avenue for anticancer drug development.

Antibacterial Activity: Combating Drug Resistance

The rise of antibiotic-resistant bacteria poses a significant threat to global health, necessitating the development of new antibacterial agents.[2][10] Quinoline-sulfonamide hybrids have emerged as a promising strategy to combat bacterial resistance.[2][10]

The antibacterial mechanism of quinolones often involves the inhibition of bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication.[2] Sulfonamides, on the other hand, typically inhibit dihydropteroate synthase, an enzyme involved in folic acid synthesis.[2] By combining these two pharmacophores into a single molecule, it is possible to create hybrid compounds with enhanced efficacy and the potential to overcome existing resistance mechanisms.[2]

In a recent study, a series of quinoline-sulfonamide hybrids were synthesized and evaluated for their antibacterial activity.[10][11] Compound QS-3 was identified as a potent antibacterial candidate, particularly against P. aeruginosa.[10][11] Furthermore, QS-3 demonstrated a synergistic effect when combined with ciprofloxacin against several bacterial strains.[10][11]

Table 4: Antibacterial Activity of a Quinoline-Sulfonamide Hybrid

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Compound ID	Bacterial Strain	MIC (µg/mL)	Synergism with Ciprofloxacin	Reference
QS-3	P. aeruginosa	64	Indifferent	[10][11]
QS-3	E. coli	128	Synergistic	[10][11]
QS-3	E. faecalis	128	Synergistic	[10][11]
QS-3	S. typhi	512	Synergistic	[10][11]

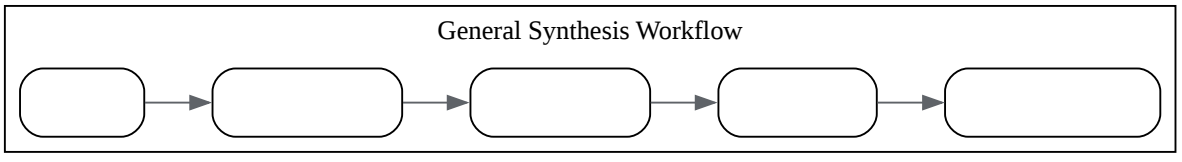
A crucial structural feature for the biological activity of some quinoline-sulfonamides is the presence of an unsubstituted phenolic group at the 8-position of the quinoline ring.[12][13] Methylation of this hydroxyl group leads to a complete loss of both anticancer and antibacterial activity, suggesting that this group may be involved in key interactions with the biological target, possibly through hydrogen bonding or metal chelation.[12][14]

Experimental Protocols

To ensure the reproducibility and validity of SAR studies, standardized experimental protocols are essential. Below are outlines of key assays used in the evaluation of quinoline-8-sulfonamides.

Synthesis of Quinoline-Sulfonamides (General Scheme)

The synthesis of quinoline-sulfonamides can be achieved through various routes. A common method involves the reaction of a substituted quinoline with chlorosulfonic acid to generate the corresponding quinoline-sulfonyl chloride, which is then reacted with an appropriate amine.[12][14]



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Caption: General workflow for the synthesis of quinoline-sulfonamide derivatives.

In Vitro Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity.

Protocol:

- Cell Seeding: Plate cancer cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- Compound Treatment: Treat the cells with various concentrations of the test compounds and incubate for 48-72 hours.
- MTT Addition: Add MTT solution to each well and incubate for 2-4 hours to allow the formation of formazan crystals.
- Solubilization: Add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis: Calculate the IC50 value, which is the concentration of the compound that inhibits cell growth by 50%.

Carbonic Anhydrase Inhibition Assay

This assay measures the inhibition of CA-catalyzed hydration of CO2.

Protocol:

- Enzyme and Inhibitor Incubation: Pre-incubate the CA enzyme with various concentrations of the inhibitor.
- Substrate Addition: Initiate the reaction by adding the substrate (CO2-saturated water).
- pH Measurement: Monitor the change in pH over time as the reaction proceeds.

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- Data Analysis: Calculate the Ki value from the reaction rates at different inhibitor concentrations.

Antibacterial Susceptibility Testing (Broth Microdilution)

This method determines the minimum inhibitory concentration (MIC) of an antibacterial agent.

Protocol:

- Compound Dilution: Prepare serial dilutions of the test compounds in a 96-well plate containing bacterial growth medium.
- Bacterial Inoculation: Inoculate each well with a standardized suspension of the test bacterium.
- Incubation: Incubate the plate at 37°C for 18-24 hours.
- MIC Determination: The MIC is the lowest concentration of the compound that completely inhibits visible bacterial growth.

Conclusion and Future Perspectives

The quinoline-8-sulfonamide scaffold is a versatile platform for the development of novel therapeutic agents. The structure-activity relationship studies highlighted in this guide demonstrate that small structural modifications can profoundly influence biological activity and selectivity.

Key SAR Insights:

- The position of the sulfonamide group and the nature of substituents on the quinoline and any associated aromatic rings are critical for anticancer activity via carbonic anhydrase inhibition.
- The introduction of additional heterocyclic moieties, such as a second quinoline ring, can enhance the inhibition of metabolic enzymes like PKM2.
- A free hydroxyl group at the 8-position of the quinoline ring appears to be essential for both the anticancer and antibacterial activities of certain series of these compounds.

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- Hybrid molecules combining the quinoline-sulfonamide scaffold with other pharmacophores show promise in overcoming bacterial drug resistance.

Future research in this area should focus on elucidating the precise molecular interactions between these compounds and their biological targets through techniques such as X-ray crystallography and computational modeling. This will enable the rational design of next-generation quinoline-8-sulfonamides with improved potency, selectivity, and pharmacokinetic properties. The continued exploration of this privileged scaffold holds great promise for the discovery of new and effective treatments for cancer and infectious diseases.

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